

Purification techn

Aut

Compound of Interest

Compound Name: 6-Nitroquinoxalin-5-amine
CAS No.: 57436-91-6
Cat. No.: B3053990

Welcome to the Technical Support Center for Quinoxaline Derivatives. This hub is designed for researchers and drug development professionals task

The synthesis of **6-nitroquinoxalin-5-amine** is typically achieved via the direct amination of 6-nitroquinoxaline using hydroxylamine in an alkaline me
electronic system drastically alters the molecule's polarity and basicity, leading to unique challenges during isolation[3].

Below, you will find diagnostic troubleshooting guides, quantitative solvent data, and self-validating purification protocols.

Diagnostic FAQs & Troubleshooting Guide

Q1: During silica gel chromatography, my target compound streaks severely and co-elutes with unreacted 6-nitroquinoxaline. How do I resolve this? A1: Switch to a silica gel stationary phase[3].

- The Fix: Switch from a purely non-polar/polar solvent mixture (like 100% Chloroform) to a gradient system of Hexane and Ethyl Acetate (EtOAc). If you see a well-resolved band.

Q2: I am losing a significant portion of my product to the aqueous layer during the initial liquid-liquid extraction. Why is this happening? A2: **6-Nitroquinoxalin-5-amine** is a highly water-soluble cationic salt.

- The Fix: Before extracting with Dichloromethane (DCM), carefully adjust the aqueous phase to a neutral or mildly basic pH (7.0–8.5) using saturated sodium bicarbonate (NaHCO₃). This ensures the compound remains in its neutral, organic-soluble freebase form.

Q3: My recrystallization attempts yield an "oily" residue rather than distinct crystals. What is the optimal solvent system? A3: "Oiling out" occurs when the compound is too soluble in the chosen solvent at room temperature. Opt for a solvent system where the compound is moderately soluble at room temperature but less soluble at lower temperatures.

- The Fix: Hot isopropanol is the gold standard for this specific scaffold[4]. The temperature-dependent solubility of **6-nitroquinoxalin-5-amine** in isopropanol allows for effective recrystallization.

Quantitative Data Summaries

Table 1: Physicochemical Profile & Solvent Compatibility

Property	Value
CAS Number	57436-91-6
Molecular Weight	190.16 g/mol
Solubility (High)	DCM, DMF, DMSO
Solubility (Temp-Dep)	Isopropanol, Ethanol

| Solubility (Low) | Hexane, Cold Water | Useful as anti-solvents or for washing crystal cakes. |

Table 2: Chromatographic Retention (Silica Gel 60, F254)

Solvent System	Rf (6-Nitroquinoxaline)
Hexane : EtOAc (7:3)	~0.65
DCM : MeOH (98:2)	~0.85

| 100% Chloroform | ~0.40 | ~0.10 | Poor. Target compound streaks due to unmitigated H-bonding. |

Self-Validating Experimental Protocols

Protocol A: Dry-Load Flash Chromatography

Use this protocol to separate the target from unreacted starting materials and highly polar byproducts.

- Sample Preparation: Dissolve the crude mixture in a minimal amount of DCM. Add silica gel (approx. 3x the mass of the crude) and evaporate the solvent.
 - Causality: **6-Nitroquinoxalin-5-amine** has low solubility in the starting non-polar eluent (Hexane). Liquid loading would cause the sample to crack and uneven separation.
- Column Packing: Pack the column with Hexane. Load the dry silica-sample mixture evenly onto the top of the bed.
- Gradient Elution: Begin eluting with 100% Hexane, gradually increasing polarity to Hexane:EtOAc (7:3).
- Validation Check: Spot the fractions on a TLC plate. **6-Nitroquinoxalin-5-amine** will appear as a distinct yellow spot under visible light and will absorb at 254 nm.

Protocol B: High-Purity Recrystallization

Use this protocol to elevate chromatographic fractions to >99% purity for biological or catalytic assays[3].

- Dissolution: Suspend the semi-pure solid in isopropanol (approx. 10 mL per gram of solid). Heat the mixture to reflux (~82°C) with active stirring[4].
 - Validation Check: The solution should transition from a cloudy suspension to a clear, deep yellow/orange liquid.
- Hot Filtration: Rapidly filter the boiling solution through a pre-warmed pad of Celite.
 - Causality: The amination process often leaves behind trace inorganic salts (e.g., from KOH workups)[1]. Hot filtration removes these insoluble impurities.
- Crystallization: Allow the filtrate to cool to room temperature undisturbed over 4 hours, then transfer to an ice bath (0°C) for 1 hour.
 - Validation Check: Golden/yellow crystalline needles will spontaneously form[4]. The mother liquor should remain slightly colored, retaining the starting material.
- Isolation: Collect the crystals via vacuum filtration, wash with ice-cold isopropanol (2 x 5 mL), and dry under high vacuum.

Purification Workflow Visualization

Fig 1: Step-by-step purification workflow for isolating **6-nitroquinoxalin-5-amine**.

References[1] Title: Synthesis of 5-Amino-6-nitroquinoxaline | Source: PrepChem | redirect/AUZIYQGDBYFRZ0K1wx8QzTJ1YmZYiNXm4dRqHUNmy96XaPTpbIKw152AD03YNsjnoOwwzQdySL6xU3oTHz8LUdpLcBa2vfBwdu3s9E[2] Title: Product Clas redirect/AUZIYQEIQMLLG0rG7CIhe5YXJoN5GD45em2d87qSlkfbwcZmEttw51KjqN_Pk-0pDmx9bbTUCgubfMegphiUWIBkxk7lvRofb2EbcmO9w==[3] Title: quinoxaline- redirect/AUZIYQGxX5v9IT8to4xW5Lj8gKAET9Du6BPCI-BQ_oe1PbJZs27o_ZFAUAi_R3qNg==[4] Title: Quaternarized pdppz: Synthesis, DNA-binding and biological st URL:https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF3XcZX0xhsfCCOEhKuYgptEn3DjBWaeqcy2OiTCqFKoZ_0xOuDI2kHEyEtidleVWDbqT

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Sources

- 1. prepchem.com [prepchem.com]
- 2. Thieme E-Books & E-Journals [thieme-connect.de]
- 3. quinoxaline-5,6-diamine | 57436-95-0 | Benchchem [benchchem.com]
- 4. rsc.org [rsc.org]
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